

Technical Guide: Procurement and Application of Radiolabeled Simazine [Simazine-ring-UL- ^{14}C]

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Compound of Interest

Compound Name: *Simazine-ring-UL- ^{14}C*

Cat. No.: *B152182*

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For researchers, scientists, and professionals in drug development and environmental fate studies, the use of radiolabeled compounds is indispensable for tracing the metabolic pathways, environmental distribution, and biological activity of molecules. This guide provides an in-depth overview of the commercial sources for radiolabeled Simazine, specifically with a uniformly labeled ^{14}C ring ([Simazine-ring-UL- ^{14}C]), and outlines typical experimental considerations.

While a direct, off-the-shelf commercial supply of [Simazine-ring-UL- ^{14}C] is not readily available, several reputable companies specialize in the custom synthesis of radiolabeled compounds, including pesticides and herbicides. These companies work with clients to produce high-quality, specific-activity radiochemicals for research purposes.

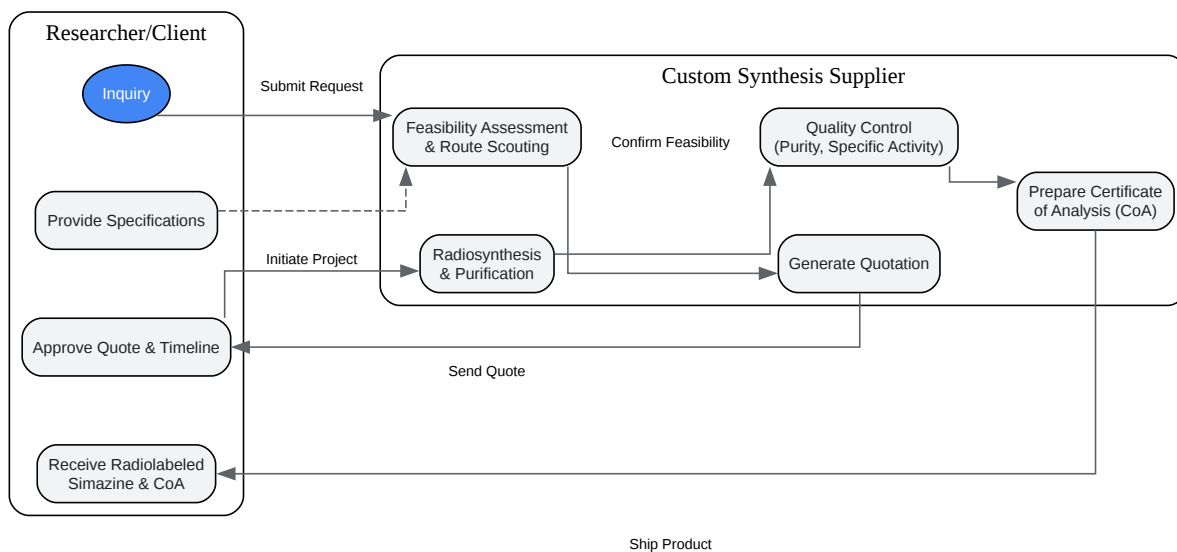
Commercial Suppliers for Custom Synthesis

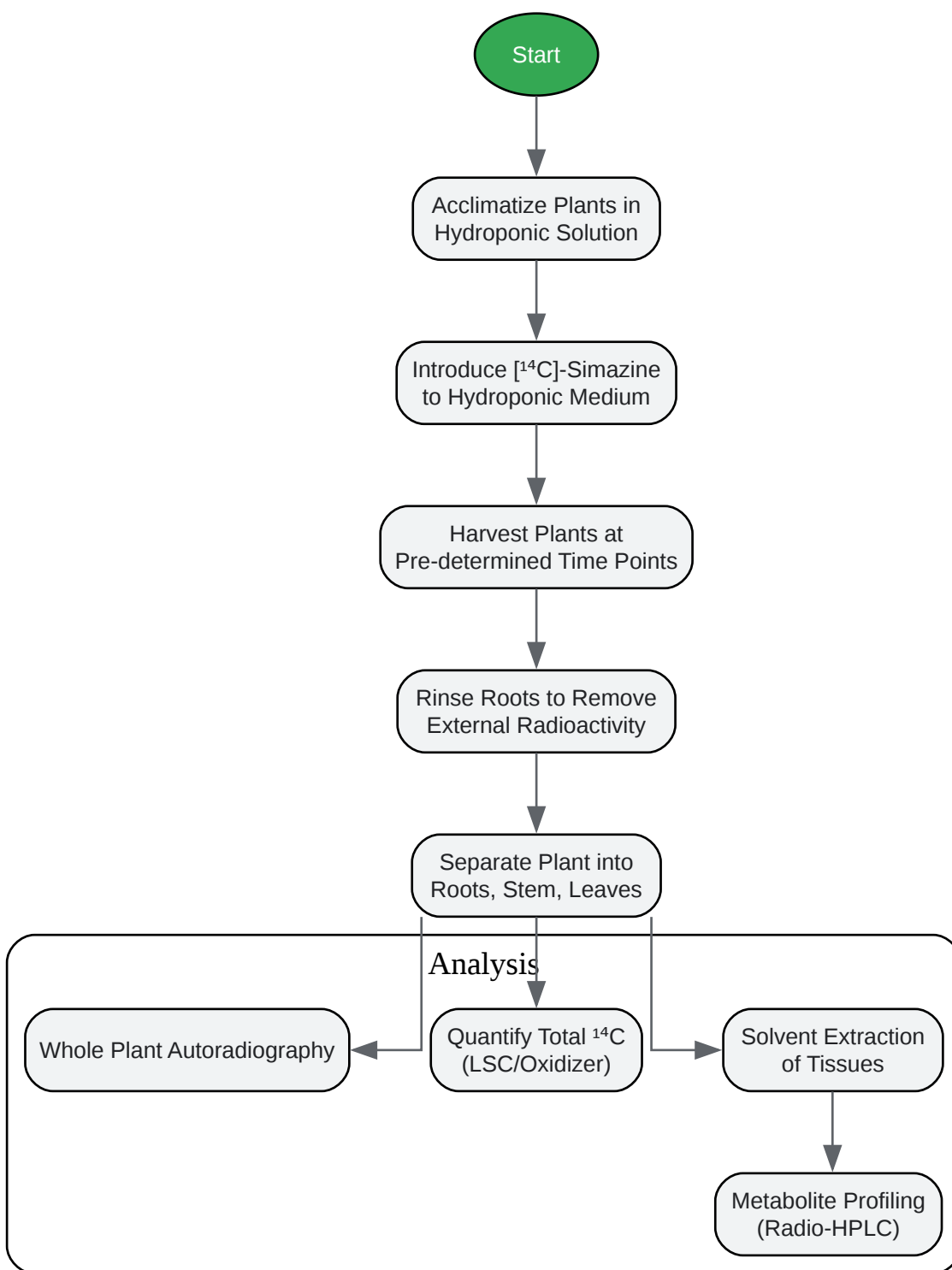
Researchers seeking [Simazine-ring-UL- ^{14}C] will need to engage with a company that offers custom radiolabeling services. The following table summarizes potential suppliers who have experience with ^{14}C -labeled organic compounds and agrochemicals.

Supplier	Services Offered	Key Features
Institute of Isotopes Co. Ltd.	Custom synthesis of ^{14}C , ^{13}C , and ^3H labeled compounds, specializing in agrochemicals (pesticides, herbicides, fungicides). [1] [2]	Over 50 years of experience in preparing isotope-labeled agrochemicals. Molar activities can be set to customer requests, often reaching 1.85 GBq/mM (50 mCi/mM). [1] They offer synthesis of compounds not listed in their catalog and handle all client information confidentially. [1]
Almac Group	Custom ^{14}C radiolabeling for small molecules, peptides, and larger biomolecules, from drug discovery to launch. [3] [4]	Extensive experience in synthesis and analysis of stable and ^{14}C isotope-labeled compounds. They have MHRA regulatory approval for ^{14}C GMP manufacture of drug substances. [3]
Moravek, Inc.	Custom manufacturing of non-GMP compounds labeled with radioisotopes (^{14}C and ^3H) and stable isotopes. They also offer GMP ^{14}C labeling of APIs. [5]	With over 45 years of experience, they can prepare nearly any compound, including DEA Schedule I-V controlled substances. They provide purification and analytical services to ensure compounds meet agreed-upon specifications. [5]
American Radiolabeled Chemicals, Inc. (ARC)	Supplier of over 5,000 radiolabeled and unlabeled chemicals, including pesticides. [6]	While a direct catalog item for Simazine- ^{14}C is not confirmed, their extensive catalog and expertise in radiolabeled chemicals make them a potential candidate for custom synthesis inquiries. [6]

Procurement Workflow for Custom [Simazine-ring-UL-¹⁴C] Synthesis

The process of obtaining a custom radiolabeled compound involves several key steps, from initial inquiry to final product delivery.





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References

- 1. izotop.hu [izotop.hu]
- 2. Synthesis Business Unit - Institute of Isotopes [izotop.hu]
- 3. cphi-online.com [cphi-online.com]
- 4. cphi-online.com [cphi-online.com]
- 5. moravek.com [moravek.com]
- 6. American Radiolabeled Chemicals | supplied by Bio-Connect [bio-connect.nl]
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